

Operational Guide: Proper Disposal of 3-(3-Methoxyphenoxy)aniline

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Compound of Interest

Compound Name: 3-(3-Methoxyphenoxy)aniline

CAS No.: 116289-64-6

Cat. No.: B051946

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Executive Summary

3-(3-Methoxyphenoxy)aniline (CAS: 116289-64-6) is a substituted aromatic amine used primarily as an intermediate in pharmaceutical synthesis.^[1] Unlike general organic waste, this compound poses specific risks due to the aniline moiety, which can induce methemoglobinemia upon dermal absorption, and its high acute toxicity to aquatic life.

Critical Directive: This substance must never be disposed of down the drain or in general trash.^[2] It requires segregation as Hazardous Organic Waste and destruction via high-temperature incineration.

Chemical Profile & Hazard Identification

Before disposal, the waste generator must understand the specific hazards that dictate the disposal route.

Parameter	Specification
Chemical Name	3-(3-Methoxyphenoxy)aniline
CAS Number	116289-64-6
Molecular Formula	C ₁₃ H ₁₃ NO ₂
Physical State	Solid (typically off-white to beige powder)
Primary Hazards	Acute Toxicity (Oral/Dermal/Inhalation), Skin Sensitizer, Aquatic Toxicity
Target Organs	Blood (Methemoglobinemia), Liver, Kidneys
RCRA Status	Not U-listed specifically, but treat as Characteristic Toxic Waste

EXPERT INSIGHT: The "Aniline Effect"

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Why we treat this differently than standard organics: Aromatic amines like **3-(3-Methoxyphenoxy)aniline** are lipophilic bases. They penetrate standard nitrile gloves more rapidly than many solvents and can oxidize in waste streams, potentially creating azo-compounds or polymerizing. Disposal protocols must prevent contact with strong oxidizers (e.g., nitric acid) to avoid exothermic runaway reactions.

Personal Protective Equipment (PPE) Matrix

Standard laboratory PPE is insufficient for spill cleanup or bulk disposal of anilines.

PPE Item	Recommendation	Rationale
Gloves (Handling)	Double-gloved Nitrile (min 5 mil)	Acceptable for incidental splash protection only.
Gloves (Spill/Waste)	Silver Shield® (Laminate) or Butyl Rubber	Critical: Anilines permeate nitrile. For direct contact/spills, nitrile offers <5 mins protection.
Respiratory	N95 (Solids) or Half-mask w/ Organic Vapor Cartridge	Prevents inhalation of dusts or sublimated vapors.
Body	Tyvek® Lab Coat or Apron	Prevents contamination of street clothes; anilines absorb through fabric.

Waste Segregation & Disposal Workflows

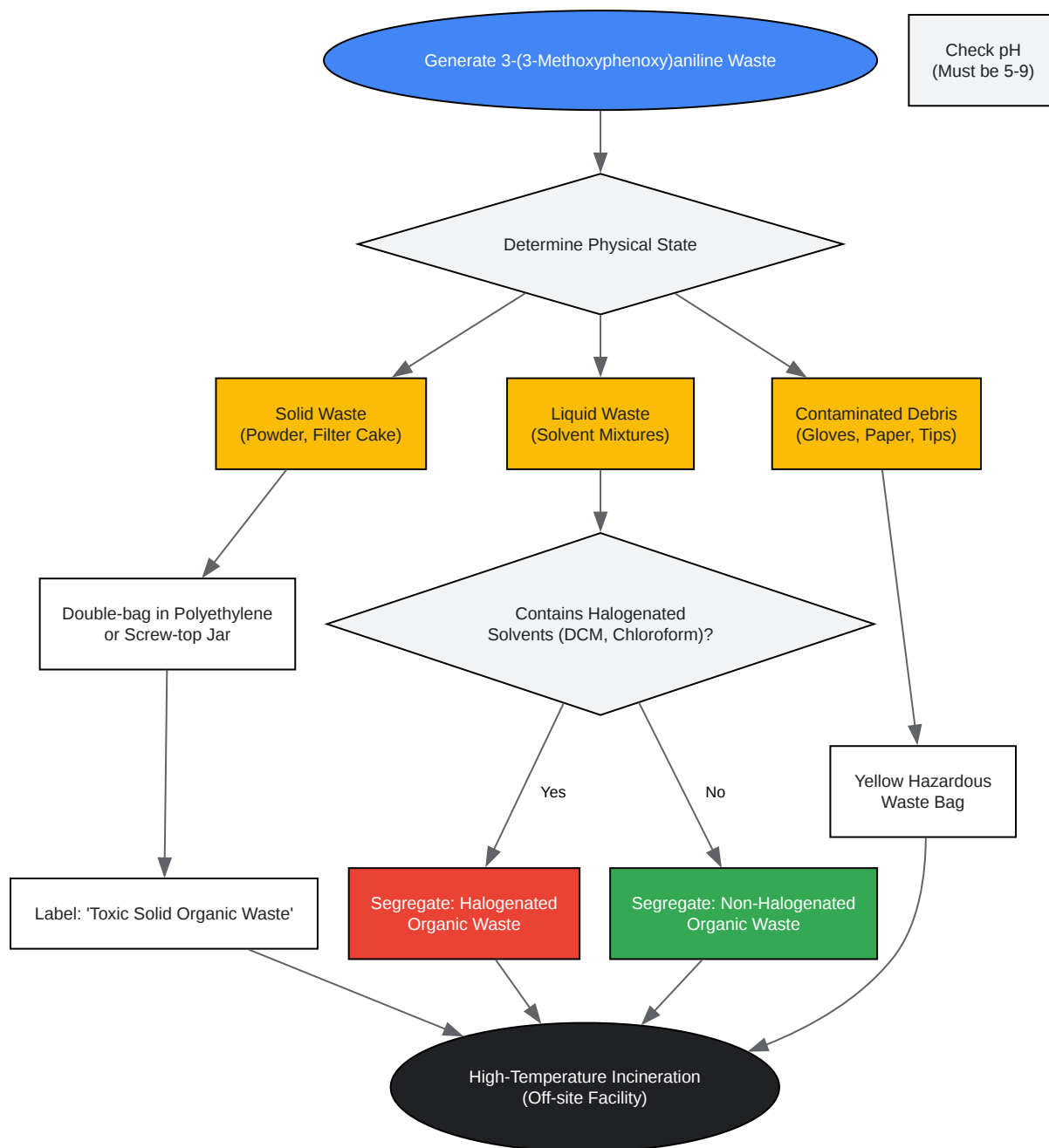
Waste Classification

Assign the waste to the correct stream to ensure regulatory compliance (EPA 40 CFR 261).

- Stream A: Solid Waste (Pure substance, contaminated weighing boats, dry silica).
- Stream B: Liquid Waste (Mother liquors, reaction solvents).
- Stream C: Sharps/Debris (Contaminated needles, glass).

Disposal Decision Tree

The following diagram illustrates the logical flow for segregating and processing **3-(3-Methoxyphenoxy)aniline** waste.



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Figure 1: Decision logic for segregating **3-(3-Methoxyphenoxy)aniline** waste streams to ensure compatibility with incineration protocols.

Detailed Operational Procedures

Protocol A: Solid Waste Disposal

Applicability: Expired pure compound, filter cakes, spill cleanup residues.

- Containment: Transfer solid material into a wide-mouth high-density polyethylene (HDPE) jar or double-bag using thick (minimum 4 mil) polyethylene bags.
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "**3-(3-Methoxyphenoxy)aniline**"[\[1\]](#)
 - Hazard Checkboxes: Toxic, Irritant.[\[3\]](#)
- Storage: Store in a secondary containment bin labeled "Toxic Organics" until pickup.

Protocol B: Liquid Waste Disposal

Applicability: Reaction mixtures, mother liquors.

- Compatibility Check: Ensure the receiving carboy does NOT contain strong acids (e.g., Sulfuric, Nitric) or oxidizers (Peroxides).
 - Reasoning: Anilines are basic; mixing with strong acids generates heat. Mixing with oxidizers can cause fire.
- Solvent Segregation:
 - If dissolved in DCM/Chloroform → Halogenated Waste Carboy.
 - If dissolved in Methanol/Ethyl Acetate → Non-Halogenated Waste Carboy.
- Rinsing: Rinse empty reagent bottles 3x with a compatible solvent (e.g., Ethanol). Add rinsate to the liquid waste container. Deface the label on the empty bottle and discard as glass waste.

Protocol C: Spill Response (Emergency)

Scenario: 5g of powder dropped on the floor.

- Evacuate & Ventilate: Clear the immediate area.[\[2\]](#)
- PPE Up: Don Silver Shield or Butyl gloves (or double nitrile if unavailable, changing immediately after contact). Wear a respirator.
- Contain: Cover the spill with a damp paper towel (to prevent dust) or an inert absorbent (Vermiculite).
- Clean: Scoop material into a waste bag.
- Decontaminate: Scrub the surface with a mild surfactant solution (soap and water).
 - Note: Avoid using bleach (Sodium Hypochlorite) directly on aniline spills, as this can form chloroamines or azo dyes, which may be more toxic.

Regulatory Compliance & References

Compliance Checklist

- EPA (USA): Waste must be coded appropriately. While not a U-listed waste (like pure Aniline U012), it exhibits toxicity characteristics. Use generic codes for toxic organic waste if specific testing (TCLP) is not performed.
- DOT (Transport): If shipping waste, likely classification is UN 2811, Toxic solids, organic, n.o.s. (**3-(3-Methoxyphenoxy)aniline**), 6.1, PG III.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 122476, Aniline derivatives. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1003). Retrieved from [\[Link\]](#)

- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. Retrieved from [[Link](#)]

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Sources

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